

Tetromycin C5: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Tetromycin C5*

Cat. No.: *B2958078*

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An In-depth Technical Guide on the Core Properties, Putative Bioactivity, and Methodologies Related to the Polyketide Antibiotic, **Tetromycin C5**.

This technical guide provides a comprehensive overview of **Tetromycin C5**, a complex polyketide antibiotic. The document is intended for researchers, scientists, and drug development professionals, detailing its fundamental chemical properties, and outlining established experimental protocols for the isolation, purification, and evaluation of antibacterial efficacy of similar natural products.

Core Compound Data: Tetromycin C5

Tetromycin C5 is a naturally occurring antibiotic produced by the actinomycete *Streptomyces* sp. MK67-CF9.[1] As a member of the polyketide family, its structural complexity is indicative of a multifaceted biosynthetic pathway.[2][3][4]

Property	Value	Source
CAS Number	205433-86-9	Internal Database
Molecular Formula	C50H65NO13	Internal Database
Molecular Weight	888.05 g/mol	Internal Database
Producing Organism	Streptomyces sp. MK67-CF9	[1]
Compound Class	Polyketide Antibiotic	[2][3][4]

Putative Antibacterial Spectrum

While specific minimum inhibitory concentration (MIC) data for **Tetromycin C5** is not publicly available, the originating patent indicates broad-spectrum activity against Gram-positive bacteria, including drug-resistant strains.[1][5][6] The following table provides a template for the expected antibacterial profile against a panel of clinically relevant Gram-positive pathogens. The data presented here is illustrative and should be determined experimentally.

Bacterial Strain	ATCC Number	Expected MIC Range (µg/mL)
Staphylococcus aureus	25923	Data not available
Methicillin-resistant Staphylococcus aureus (MRSA)	BAA-1717	Data not available
Enterococcus faecalis	29212	Data not available
Vancomycin-resistant Enterococcus faecalis (VRE)	51299	Data not available
Streptococcus pneumoniae	49619	Data not available
Bacillus subtilis	6633	Data not available

Experimental Protocols

I. Fermentation of *Streptomyces* sp. MK67-CF9 for Tetromycin C5 Production

This protocol is a generalized procedure for the cultivation of *Streptomyces* species for the production of secondary metabolites, based on the information in the founding patent.[6]

1. Inoculum Preparation:

- Aseptically transfer a loopful of a sporulated culture of *Streptomyces* sp. MK67-CF9 from a solid agar plate to a 250 mL flask containing 50 mL of a suitable seed medium (e.g., tryptone-soya broth).
- Incubate the flask at 28°C on a rotary shaker at 200 rpm for 48-72 hours, or until dense mycelial growth is observed.

2. Production Culture:

- Transfer the seed culture (typically 5-10% v/v) to a 2 L production flask containing 1 L of a production medium optimized for polyketide synthesis (e.g., a medium containing complex carbon and nitrogen sources such as starch, glucose, yeast extract, and peptone).
- Incubate the production culture at 28°C with continuous agitation (200 rpm) for 5-7 days. Monitor the production of **Tetromycin C5** periodically using analytical techniques such as HPLC.

II. Isolation and Purification of Tetromycin C5

The following is a representative protocol for the extraction and purification of a complex polyketide antibiotic from a *Streptomyces* fermentation broth.[7][8]

1. Extraction:

- Separate the mycelial biomass from the fermentation broth by centrifugation or filtration.
- Extract the supernatant with an equal volume of a water-immiscible organic solvent, such as ethyl acetate or butanol, three times.
- Combine the organic extracts and concentrate under reduced pressure to yield a crude extract.
- Extract the mycelial biomass separately with a polar organic solvent like methanol or acetone, then concentrate the extract.

2. Chromatographic Purification:

- Subject the crude extract to silica gel column chromatography. Elute the column with a gradient of increasing polarity, for example, a hexane-ethyl acetate or chloroform-methanol solvent system.
- Collect fractions and analyze for the presence of **Tetromycin C5** using thin-layer chromatography (TLC) or HPLC.
- Pool the fractions containing the compound of interest and concentrate.
- For final purification, employ preparative reverse-phase high-performance liquid chromatography (RP-HPLC) using a C18 column and a suitable mobile phase, such as a water-acetonitrile gradient with 0.1% trifluoroacetic acid.

III. Determination of Minimum Inhibitory Concentration (MIC)

The MIC of **Tetromycin C5** against various bacterial strains can be determined using the broth microdilution method as outlined by the Clinical and Laboratory Standards Institute (CLSI).

1. Preparation of Bacterial Inoculum:

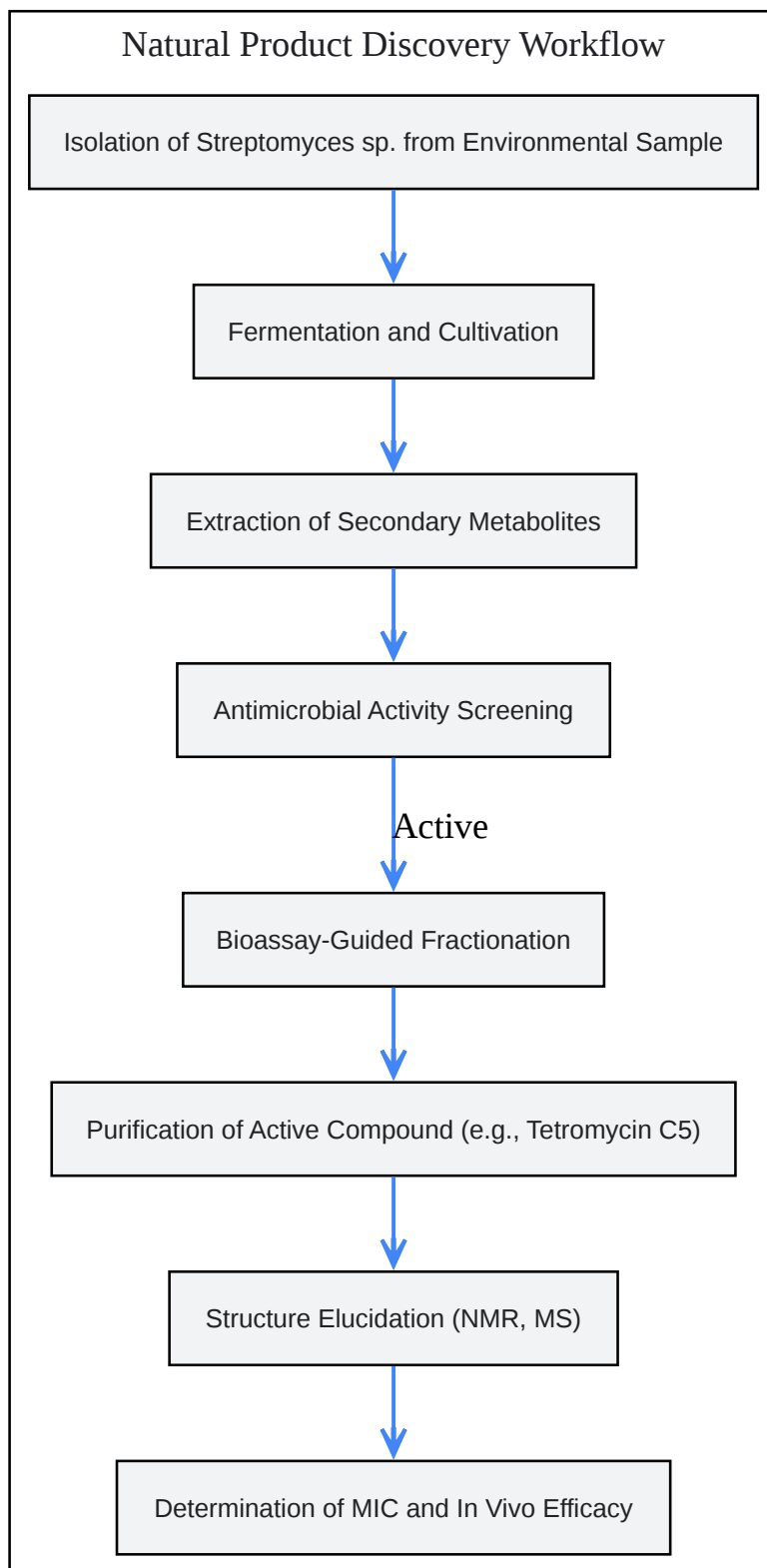
- From a fresh agar plate, select several colonies of the test bacterium and suspend them in sterile saline or Mueller-Hinton Broth (MHB) to achieve a turbidity equivalent to a 0.5 McFarland standard (approximately $1-2 \times 10^8$ CFU/mL).
- Dilute this suspension in MHB to achieve a final inoculum density of approximately 5×10^5 CFU/mL in the wells of the microtiter plate.

2. Broth Microdilution Assay:

- Perform serial two-fold dilutions of a stock solution of **Tetromycin C5** in MHB in a 96-well microtiter plate.
- Inoculate each well with the prepared bacterial suspension. Include a positive control (bacteria with no antibiotic) and a negative control (broth with no bacteria).
- Incubate the plate at 37°C for 18-24 hours.
- The MIC is defined as the lowest concentration of the antibiotic that completely inhibits visible bacterial growth.

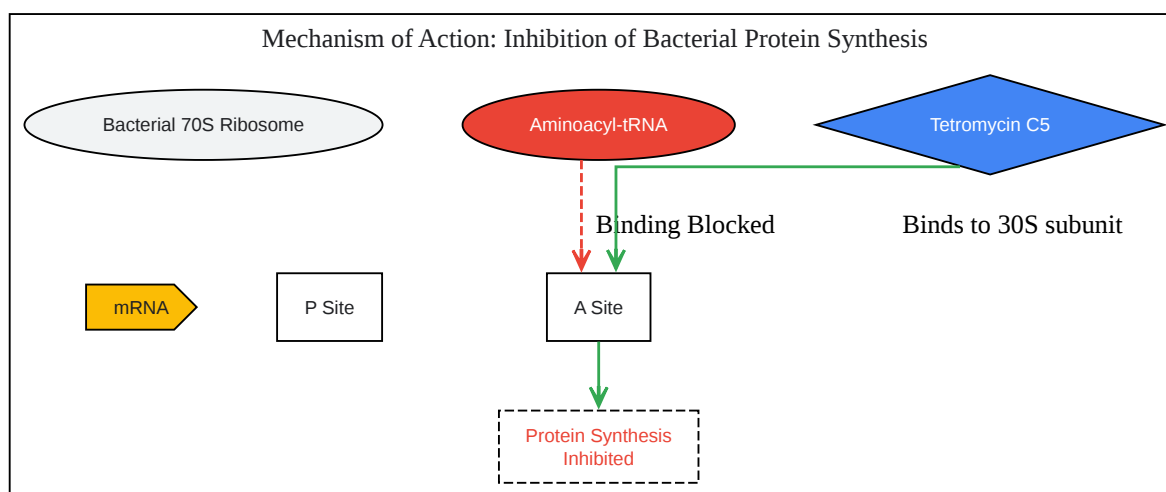
Visualizations

The following diagrams illustrate key conceptual workflows and mechanisms relevant to the study of **Tetromycin C5**.



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A generalized workflow for the discovery of novel antibiotics from microbial sources.



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The putative mechanism of action for tetracycline-class antibiotics.

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